

Bigelovin mechanism confirmation in different cancer types

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Bigelovin's Anti-Cancer Mechanisms

Cancer Type	Confirmed Mechanisms	Key Experimental Findings	Experimental Models
Colorectal Cancer (CRC) [1]	- Induces apoptosis via Death Receptor (DR5) pathway [1]		
	<ul style="list-style-type: none">• Generates Reactive Oxygen Species (ROS) [1]• Causes G2/M cell cycle arrest [1]• Induces DNA damage [1] - IC50: ~0.8-1.2 μM (48h treatment in cell lines) [1]• \uparrow DR5 protein expression [1]• Activates Caspases-8, -9, -3, -7; cleaves PARP [1]• \uparrow phospho-H2AX (DNA damage marker) [1] <i>In vitro</i>: HT-29, HCT 116 cell lines [1] <i>In vivo</i>: HCT 116 xenograft mouse model [1] Multiple Myeloma (MM) [2] - Triggers S-phase cell cycle arrest [2]• Induces apoptosis [2] - Induces proteasome-mediated degradation of oncoprotein E2F1 [2]• E2F1 overexpressed in 25-57% of patient MM samples [2] <i>In vitro</i>: U266, RPMI8226, MM.1S cell lines [2] <i>Ex vivo</i>: Primary CD138+ MM patient cells [2] 		

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a summary of the key methodologies used in the cited studies.

For Colorectal Cancer (CRC) Studies [1]

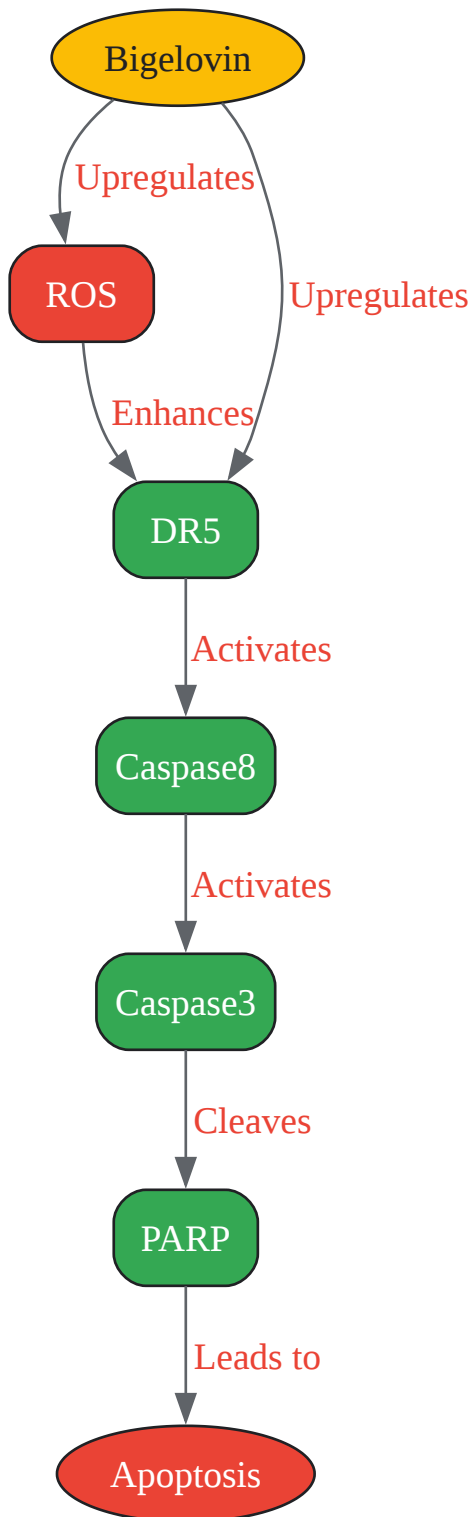
- **Cell Viability/Proliferation:** Assessed by MTT assay and cell counting after 24-72 hours of **bigelovin** treatment.
- **Apoptosis Detection:**
 - **Morphological Assessment:** Hoechst 33258 staining to observe nuclear condensation and fragmentation.
 - **Quantification:** Annexin V/Propidium Iodide (PI) double staining followed by flow cytometry.
- **Apoptosis Mechanism:**
 - **Western Blotting:** Analysis of key proteins, including cleavage of caspases (-8, -9, -3, -7) and PARP, and upregulation of DR5.
- **Cell Cycle Analysis:** PI staining of DNA content followed by flow cytometry to determine cell cycle phase distribution.
- **In Vivo Efficacy:** HCT 116 xenograft model in mice; **bigelovin** administered intraperitoneally at 20 mg/kg, with tumor volume measured over time.

For Multiple Myeloma (MM) Studies [2]

- **Cell Cycle Arrest & Viability:**
 - **Cell Synchronization:** Double thymidine block.
 - **Analysis:** Flow cytometry for cell cycle profiling; MTT assay and trypan blue exclusion for viability.
- **Apoptosis Detection:**
 - **Methods:** Annexin V/7-AAD staining and flow cytometry; DNA fragmentation assay.
- **Target Identification (E2F1):**
 - **Gene Silencing:** E2F1-specific siRNAs were transfected into U266 cells.
 - **Protein Degradation Pathways:** Use of inhibitors for proteasome (MG132), caspases (Z-VAD-fmk), and other proteases to pinpoint the mechanism of E2F1 loss.
 - **Western Blotting & RT-PCR:** To monitor E2F1 protein and mRNA levels, and its downstream targets (e.g., Cyclin E, PCNA).

Bigelovin-Induced Apoptosis Signaling Pathway

The diagram below illustrates the core signaling pathway through which **bigelovin** triggers apoptosis in colorectal cancer cells, as confirmed by experimental data [1].



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Summary and Research Implications

In summary, **bigelovin**'s anti-cancer effects are mediated through distinct, context-dependent mechanisms. In **colorectal cancer**, it primarily acts through the **extrinsic apoptosis pathway** (DR5-mediated), while in **multiple myeloma**, its action centers on **disrupting the cell cycle** via E2F1 degradation [1] [2].

- **Promising Therapeutic Profile:** **Bigelovin** has shown efficacy in laboratory models with reported lower toxicity compared to some conventional chemotherapy regimens, suggesting a potentially favorable therapeutic window [1].
- **Broader Compound Class:** As a sesquiterpene lactone, **bigelovin** shares a crucial **α -methylene- γ -butyrolactone** functional group. This group is known to react with nucleophilic sites in biological molecules, which is considered essential for the cytotoxic activity of this entire class of compounds [3].

Further research is needed to validate these mechanisms in other cancer types and to explore its potential in combination therapies.

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References

1. Bigelovin triggered apoptosis in colorectal cancer in vitro ... [pmc.ncbi.nlm.nih.gov]
2. Small compound bigelovin exerts inhibitory effects and ... [pmc.ncbi.nlm.nih.gov]
3. Research progress on antitumor mechanisms and molecular ... [cmjournal.biomedcentral.com]

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